

Proper Disposal Procedures for AZ505

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Compound of Interest

Compound Name: AZ505

Cat. No.: B519963

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AZ505 is a potent and selective inhibitor of the protein lysine methyltransferase SMYD2.[1][2][3] Due to its chemical nature and potential biological activity, proper handling and disposal are imperative to ensure personnel safety and environmental protection. The following procedures provide a comprehensive guide for the safe disposal of **AZ505** in a laboratory setting, in accordance with general hazardous waste management principles.

Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles with side shields, chemical-resistant gloves, and a lab coat.[4][5] All handling of **AZ505**, including preparation for disposal, should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.[4] An accessible safety shower and eye wash station are essential.[4]

Chemical and Physical Properties

A summary of the key properties of **AZ505** is provided in the table below.

Property	Value
Molecular Formula	C ₂₉ H ₃₈ Cl ₂ N ₄ O ₄
Molecular Weight	577.54 g/mol
Physical Appearance	Crystalline solid
Storage Temperature	-20°C
Solubility	Soluble in DMSO and Ethanol

Data sourced from various chemical suppliers.[\[1\]](#)[\[3\]](#)[\[6\]](#)

Hazard Identification

AZ505 and its ditrifluoroacetate salt are classified with the following hazards:

- Harmful if swallowed.[\[4\]](#)[\[5\]](#)
- Causes skin and serious eye irritation.[\[5\]](#)
- May cause respiratory irritation.[\[5\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[4\]](#)

These hazards necessitate that **AZ505** be treated as hazardous chemical waste and disposed of through an approved waste disposal service.[\[4\]](#) Under no circumstances should **AZ505** or its solutions be disposed of down the drain or in regular trash.[\[1\]](#)

Step-by-Step Disposal Procedures

The following protocols are designed to provide clear instructions for disposing of various forms of **AZ505** waste generated in a laboratory.

Experimental Protocol 1: Disposal of Solid AZ505 Waste

This protocol applies to expired or unused solid **AZ505** powder.

- Container Preparation:

- Ensure the original container with the solid **AZ505** is securely sealed.
- If the original container is compromised, carefully transfer the solid waste to a new, compatible container (e.g., amber glass vial) that can be tightly sealed. The container must be clean and dry.
- Labeling:
 - Affix a hazardous waste label to the container.
 - The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**AZ505**" or "N-Cyclohexyl-N3-[2-(3,4-dichlorophenyl)ethyl]-N-(2-[[2-(5-hydroxy-3-oxo-3,4-dihydro-2H-1,4-benzoxazin-8-yl)ethyl]amino]ethyl)-β-alaninamide".
 - The specific hazard warnings: "Harmful," "Irritant," "Aquatic Toxicity."
 - The date of accumulation.
- Storage:
 - Place the labeled container in a designated Satellite Accumulation Area (SAA) for hazardous chemical waste.[\[3\]](#)
 - Store it with other compatible organic solid waste, away from acids, bases, and oxidizers. [\[3\]](#)
- Collection:
 - Arrange for pickup by your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.

Experimental Protocol 2: Disposal of AZ505 Solutions

This protocol applies to unused or waste solutions of **AZ505** (e.g., in DMSO or ethanol).

- Waste Collection:
 - Designate a specific, compatible waste container for chlorinated organic solvent waste. A high-density polyethylene (HDPE) or glass container with a screw cap is recommended.
 - Pour the **AZ505** solution directly into the designated waste container. Do not mix with other waste streams such as non-halogenated solvents or aqueous waste to avoid complex and costly disposal procedures.
- Labeling:
 - Clearly label the waste container with a hazardous waste label.
 - The label should specify all constituents and their approximate concentrations (e.g., "Waste **AZ505** in DMSO (~5 mg/mL)").
 - Include hazard warnings: "Flammable" (if in a flammable solvent), "Toxic," "Aquatic Hazard."
- Storage:
 - Keep the waste container tightly sealed when not in use.^{[1][3]}
 - Store the container in a designated SAA, within secondary containment (such as a spill tray) to prevent spills.
- Collection:
 - Once the container is full (no more than 90% capacity), arrange for its collection by your institution's EHS or a certified hazardous waste disposal service.

Experimental Protocol 3: Disposal of Contaminated Labware

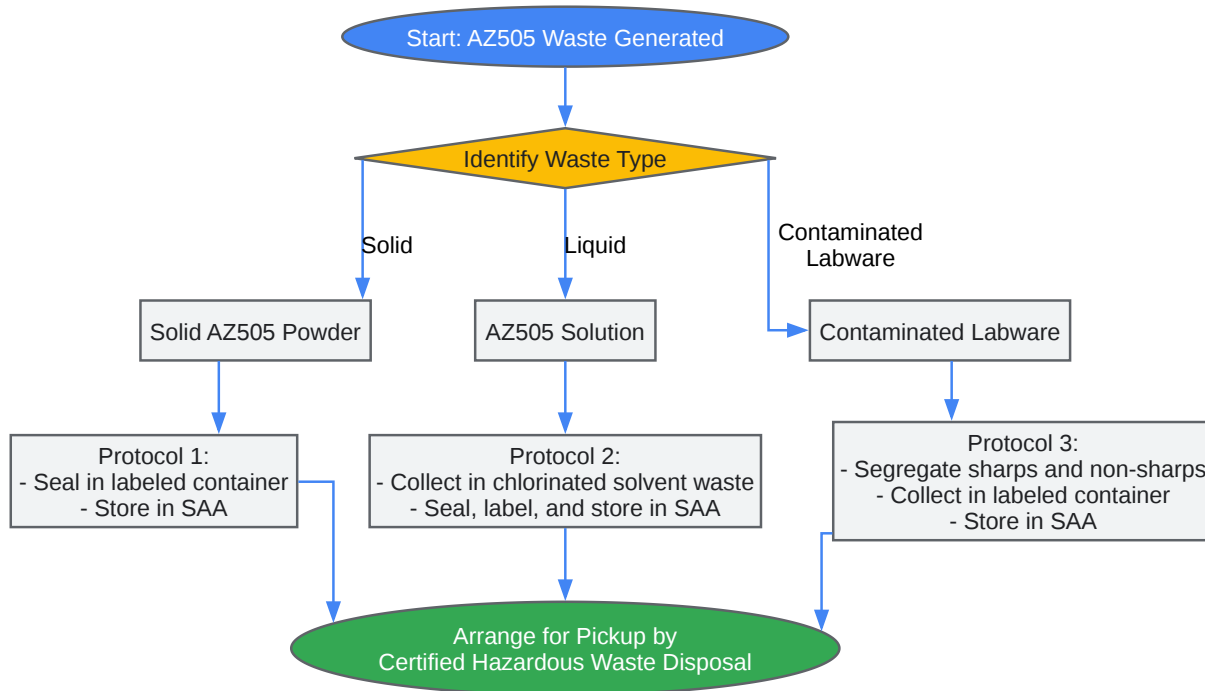
This protocol applies to items such as pipette tips, centrifuge tubes, and glassware that have come into direct contact with **AZ505**.

- Gross Decontamination:

- For reusable glassware, rinse with a small amount of a suitable solvent (e.g., ethanol or acetone) to remove the majority of the **AZ505** residue.
- Collect this first rinse as hazardous waste and add it to your chlorinated organic solvent waste stream (as described in Protocol 2).[5]
- Subsequent rinses with detergent and water can typically be disposed of down the drain, but consult your institutional policies.
- Solid Contaminated Waste:
 - For disposable items (pipette tips, gloves, paper towels), collect them in a designated, lined container labeled as "Hazardous Waste - **AZ505** Contaminated Debris."
 - Do not place sharps (needles, blades) in this container; they must be disposed of in a designated sharps container for chemically contaminated sharps.[7]
- Storage and Collection:
 - When the container is full, seal it and attach a completed hazardous waste label.
 - Store it in the SAA and arrange for pickup with your other hazardous waste.

Disposal Workflow Visualization

The following diagram illustrates the decision-making process for the proper disposal of **AZ505** waste.



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Caption: Workflow for the proper disposal of different forms of **AZ505** waste.

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